

2-Aminoflubendazole- $^{13}\text{C}_6$ CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Aminoflubendazole- $^{13}\text{C}_6$

Cat. No.: B15141974

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In-Depth Technical Guide: 2-Aminoflubendazole- $^{13}\text{C}_6$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on 2-Aminoflubendazole- $^{13}\text{C}_6$, a labeled analog of a key metabolite of the anthelmintic drug flubendazole. This document is intended for researchers and professionals in drug development and related scientific fields, offering detailed data, experimental insights, and visualization of relevant biological pathways.

Core Compound Data

2-Aminoflubendazole- $^{13}\text{C}_6$ serves as an internal standard in pharmacokinetic and metabolic studies of flubendazole, a compound increasingly recognized for its potential anticancer properties. The stable isotope label allows for precise quantification in complex biological matrices.

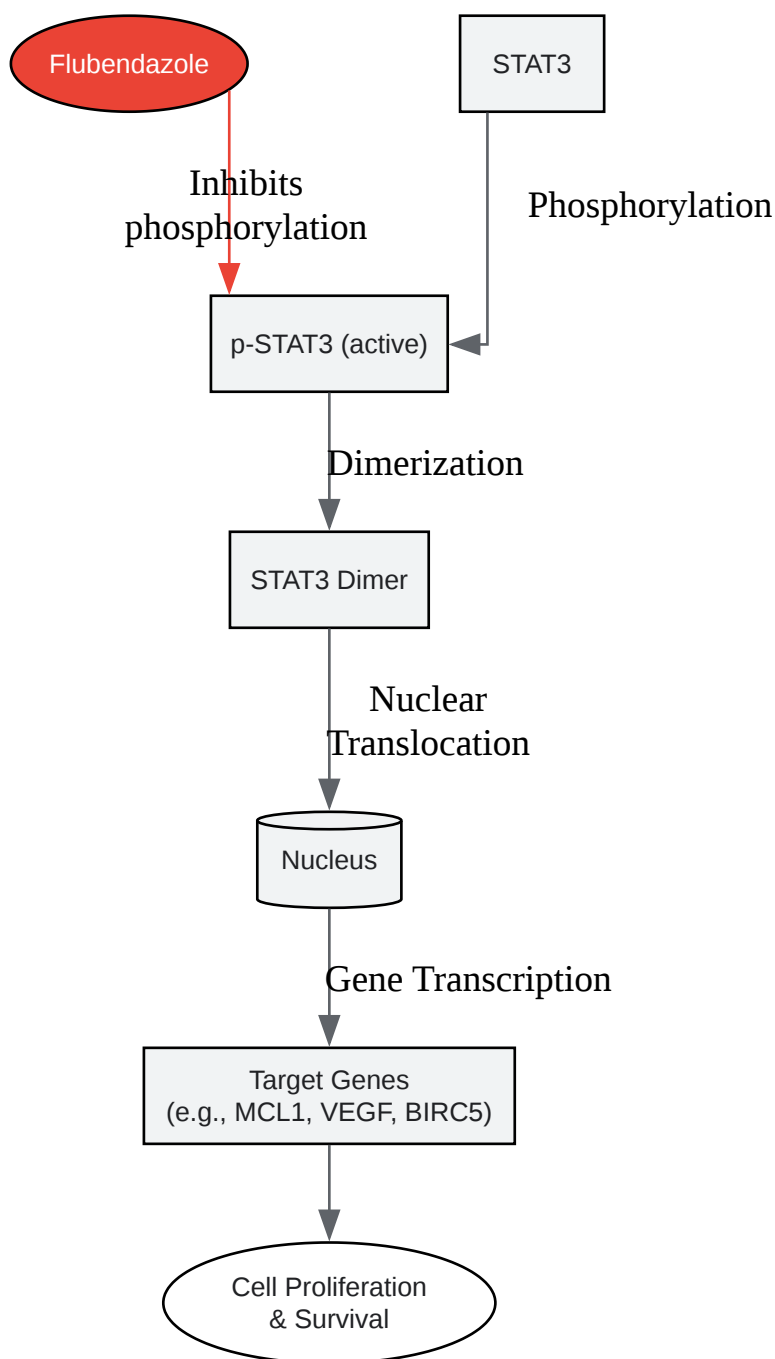
Property	Value	Source(s)
Compound Name	2-Aminoflubendazole- ¹³ C ₆	[1][2]
Synonyms	(2-Amino-1H-benzo[d]imidazol-5-yl)(4-fluorophenyl)-1,2,3,4,5,6- ¹³ C ₆)methanone	[2]
CAS Number	Not available (NA) for the labeled compound. The CAS number for the unlabeled compound, 2-Aminoflubendazole, is 82050-13-3.	[2][3]
Molecular Formula	C ₈ ¹³ C ₆ H ₁₀ FN ₃ O	
Molecular Weight	261.20 g/mol , 261.21 g/mol , 261.25 g/mol	
Appearance	Solid	
Solubility	Soluble in DMSO.	
Storage Conditions	2-8°C Refrigerator	

Mechanistic Insights and Signaling Pathways

Flubendazole, the parent compound of 2-aminoflubendazole, exerts its biological effects through various mechanisms, primarily by disrupting microtubule structures. This action is the basis of its anthelmintic activity and is also implicated in its potential as an anticancer agent. Research has elucidated its impact on several key cellular signaling pathways.

STAT3 Signaling Pathway Inhibition

Flubendazole has been shown to inhibit the STAT3 signaling pathway, which is constitutively active in many human cancers and plays a crucial role in tumor cell proliferation, survival, and invasion. Flubendazole can block the IL-6-induced nuclear translocation of STAT3, leading to the downregulation of its target genes.



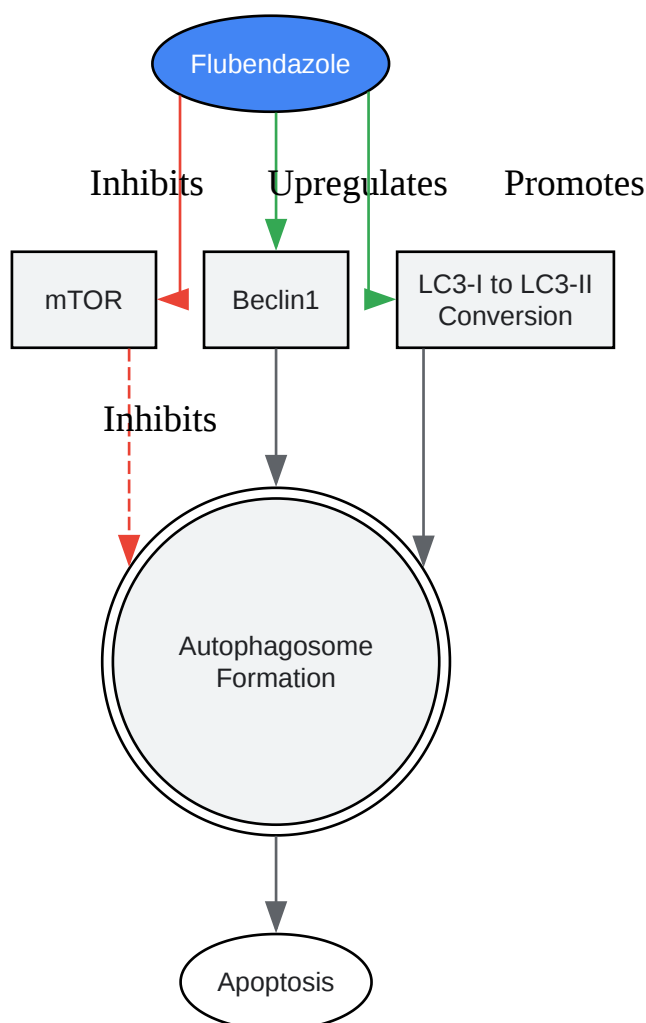
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Caption: Flubendazole's inhibition of the STAT3 signaling pathway.

Autophagy Activation

Flubendazole has also been identified as an activator of autophagy, a cellular process involving the degradation of cellular components to maintain homeostasis. It can reduce the expression

of p-mTOR, p62, and BCL2, while upregulating Beclin1 and LC3-I/II, which are key autophagy-related genes.

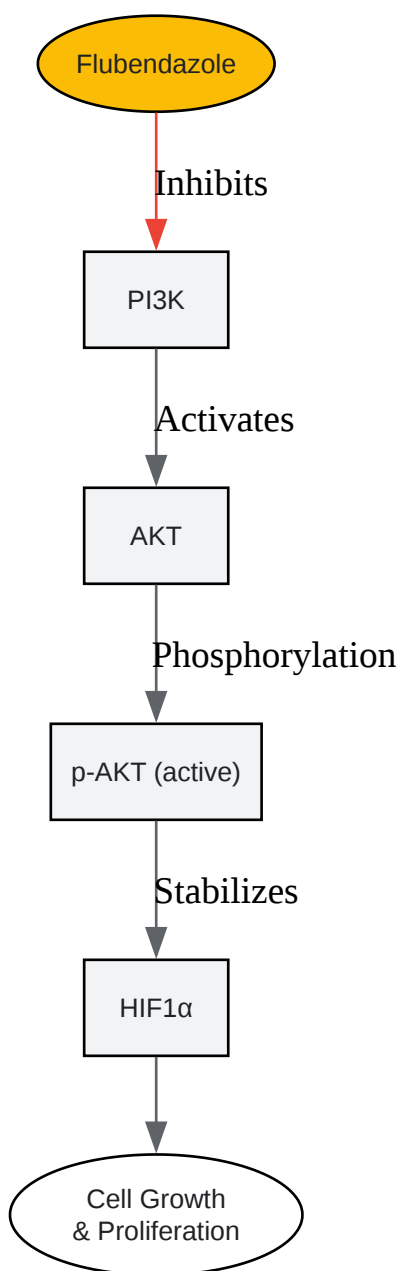


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Caption: Activation of autophagy by Flubendazole.

PI3K/AKT Signaling Pathway Modulation

In certain cancer models, particularly in paclitaxel-resistant breast cancer cells, flubendazole has been observed to inhibit the PI3K/AKT signaling pathway. This inhibition can help to reverse drug resistance and enhance the efficacy of other chemotherapeutic agents.



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Caption: Flubendazole's modulation of the PI3K/AKT pathway.

Experimental Protocols

While specific experimental protocols for 2-Aminoflubendazole- $^{13}\text{C}_6$ are not extensively detailed in the public domain, its use as an internal standard implies its application in quantitative analytical methods such as Liquid Chromatography-Mass Spectrometry (LC-MS). The following are generalized methodologies for experiments where this compound would be relevant.

Western Blot Analysis for Protein Expression

This protocol is used to detect specific proteins in a sample and was employed to investigate the mechanisms of flubendazole's action on cancer cells.

- **Cell Lysis:** Treat cells with flubendazole at various concentrations. After treatment, wash the cells with ice-cold PBS and lyse them in RIPA buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA protein assay kit.
- **SDS-PAGE:** Denature equal amounts of protein by boiling in Laemmli sample buffer and separate them by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- **Protein Transfer:** Transfer the separated proteins from the gel to a polyvinylidene difluoride (PVDF) membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies against target proteins (e.g., p-STAT3, STAT3, p-mTOR, Beclin1, LC3) overnight at 4°C.
- **Secondary Antibody Incubation:** Wash the membrane with TBST and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Flow Cytometry for Apoptosis Analysis

This technique is used to measure apoptosis in cells treated with flubendazole.

- **Cell Treatment:** Seed cells in 6-well plates and treat with different concentrations of flubendazole for a specified time.

- **Cell Harvesting:** Harvest the cells by trypsinization and wash them with cold PBS.
- **Staining:** Resuspend the cells in binding buffer and stain with Annexin V-FITC and Propidium Iodide (PI) for 15 minutes in the dark at room temperature.
- **Analysis:** Analyze the stained cells using a flow cytometer. The different quadrants of the resulting plot will indicate the percentage of live, early apoptotic, late apoptotic, and necrotic cells.

Clonogenic Assay for Cell Proliferation

This assay assesses the ability of a single cell to grow into a colony and is used to determine the long-term proliferative potential of cells after drug treatment.

- **Cell Seeding:** Seed a low density of cells (e.g., 500-1000 cells/well) in 6-well plates.
- **Drug Treatment:** After 24 hours, treat the cells with various concentrations of flubendazole.
- **Incubation:** Incubate the plates for 10-14 days, allowing colonies to form.
- **Fixation and Staining:** Wash the colonies with PBS, fix with methanol, and stain with crystal violet.
- **Colony Counting:** Count the number of colonies (typically containing >50 cells) either manually or using an automated colony counter.

This guide provides a foundational understanding of 2-Aminoflubendazole- $^{13}\text{C}_6$ and its relevance in the context of its parent compound, flubendazole. For specific applications and protocol development, further consultation of specialized literature is recommended.

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